

Application Notes and Protocols for the Willgerodt-Kindler Reaction of 9-Acetylphenanthrene

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Compound of Interest

Compound Name: 9-Acetylphenanthrene

Cat. No.: B180964

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These application notes provide a detailed overview and experimental protocols for the Willgerodt-Kindler reaction of **9-acetylphenanthrene**. This reaction is a powerful tool for the conversion of an aryl acetyl group into a thioamide, which can be subsequently hydrolyzed to the corresponding arylacetic acid. This synthetic route is of significant interest in medicinal chemistry and drug development for the preparation of novel carboxylic acid derivatives and other pharmacologically relevant scaffolds.

Introduction

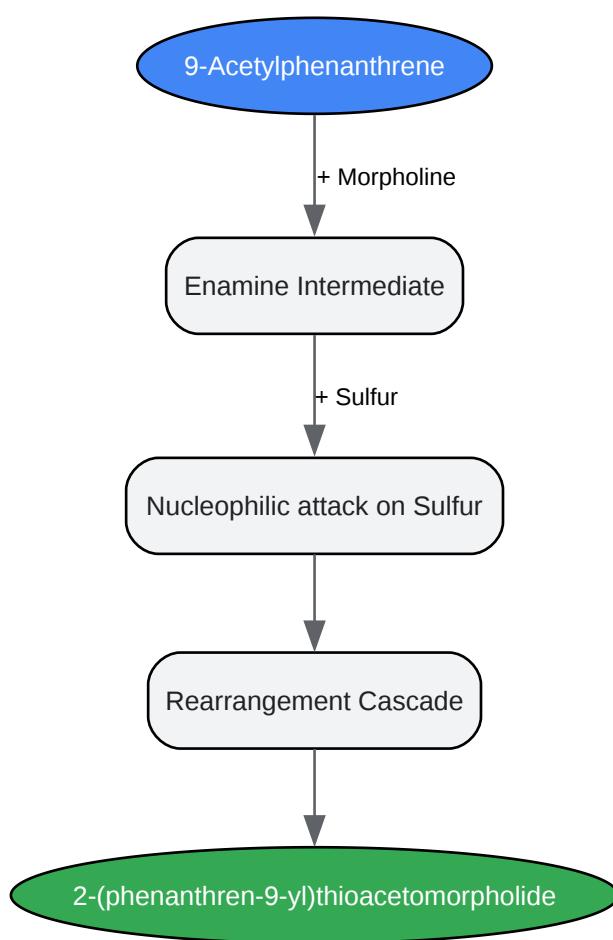
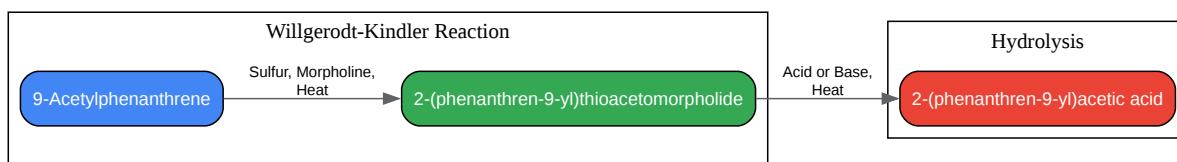
The Willgerodt-Kindler reaction is a modification of the original Willgerodt reaction that utilizes elemental sulfur and a secondary amine, typically morpholine, to convert aryl alkyl ketones to the corresponding thioamides.^[1] This method is often preferred due to its milder reaction conditions and broader substrate scope compared to the original procedure which employs ammonium polysulfide at high temperatures and pressures. The reaction proceeds through the formation of an intermediate enamine, which then reacts with sulfur. A subsequent rearrangement and oxidation lead to the formation of the terminal thioamide.^[1]

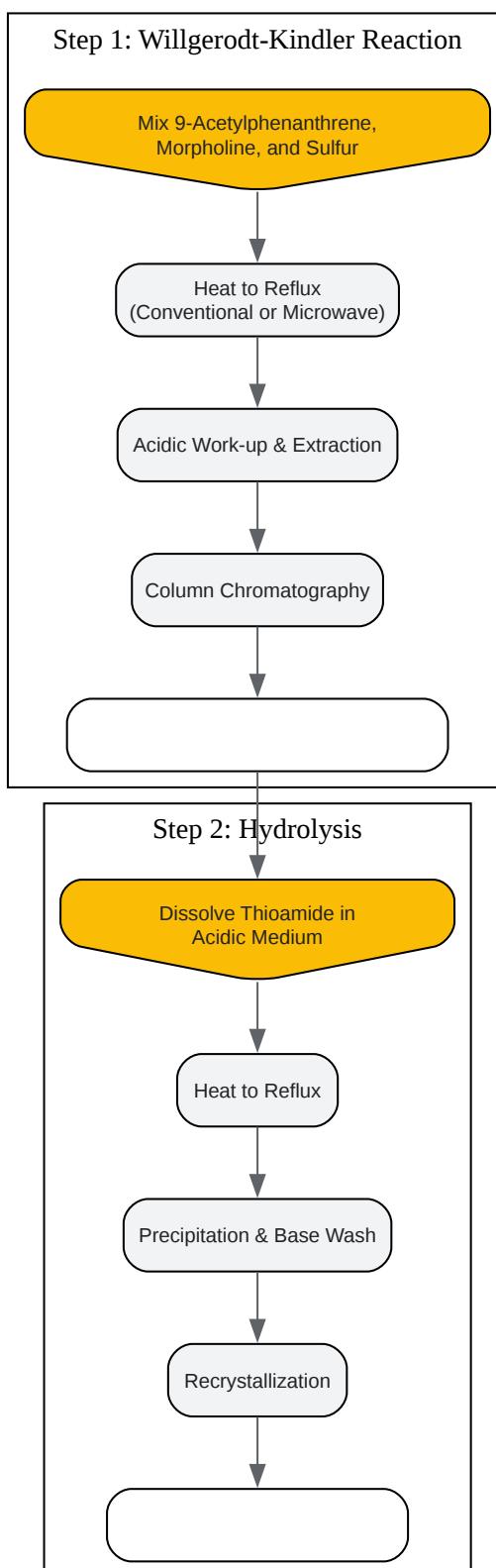
For **9-acetylphenanthrene**, the reaction offers a direct pathway to synthesize 2-(phenanthren-9-yl)thioacetomorpholide, a versatile intermediate. This thioamide can then be hydrolyzed

under acidic or basic conditions to yield 2-(phenanthren-9-yl)acetic acid, a valuable building block in the synthesis of various biologically active molecules.

Reaction Pathway & Mechanism

The overall transformation involves two key steps: the Willgerodt-Kindler reaction to form the thioamide and the subsequent hydrolysis to the carboxylic acid.



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References

- 1. Willgerodt rearrangement - Wikipedia [en.wikipedia.org]
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